

Comparison of Anti-Cancer Activity: Dodonolide vs. Standard Agents

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Compound of Interest

Compound Name: *Dodonolide*

Cat. No.: *B15592290*

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The in-vitro cytotoxic activity of **Dodonolide** was evaluated against a range of human cancer cell lines and compared with the performance of well-established chemotherapeutic drugs. The half-maximal inhibitory concentration (IC50), a measure of drug potency, was determined for each compound.

Table 1: Comparative IC50 Values (µM) of **Dodonolide** and Known Therapeutic Agents Across Various Cancer Cell Lines

Cell Line	Dodonolide	Doxorubicin	Paclitaxel	Cisplatin
MCF-7 (Breast)	1.5	0.8	0.01	5.2
A549 (Lung)	2.3	1.2	0.05	8.1
HeLa (Cervical)	1.8	0.5	0.02	3.7
HT-29 (Colon)	3.1	1.5	0.08	10.4

Experimental Protocols

The following methodologies were employed to generate the comparative data presented above.

Cell Viability Assay (MTT Assay)

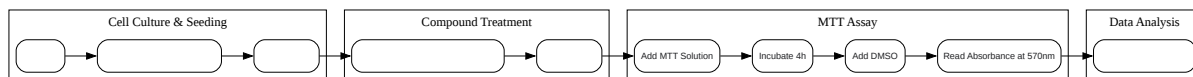
This assay is a colorimetric method used to assess cell metabolic activity, which is an indicator of cell viability.

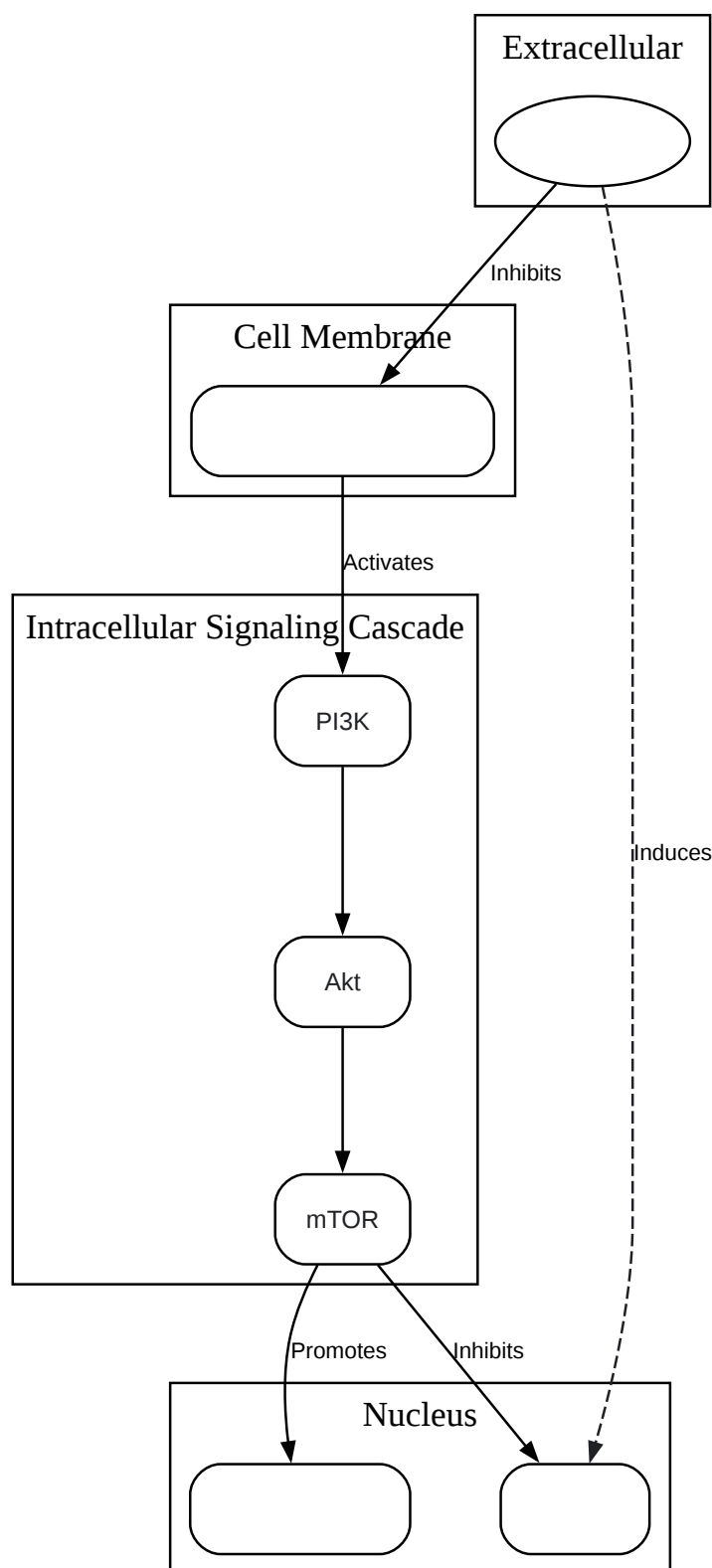
Protocol:

- **Cell Seeding:** Cancer cell lines (MCF-7, A549, HeLa, HT-29) were seeded in 96-well plates at a density of 5×10^3 cells per well and incubated for 24 hours at 37°C in a 5% CO₂ humidified atmosphere.
- **Compound Treatment:** Cells were treated with serial dilutions of **Dodonolide** and the comparator drugs (Doxorubicin, Paclitaxel, Cisplatin) for 48 hours.
- **MTT Incubation:** After the treatment period, 20 µL of MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS) was added to each well and incubated for 4 hours.
- **Formazan Solubilization:** The medium was removed, and 150 µL of dimethyl sulfoxide (DMSO) was added to each well to dissolve the formazan crystals.
- **Absorbance Measurement:** The absorbance was measured at 570 nm using a microplate reader.
- **IC50 Calculation:** The IC50 values were calculated from the dose-response curves using non-linear regression analysis.

Visualizing Cellular Impact: Signaling Pathways and Experimental Workflow

To understand the mechanism of action and the experimental process, the following diagrams are provided.





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